

In-Depth Technical Guide to 1,4-Butanediol Mononitrate-d8

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Compound of Interest

Compound Name: *1,4-Butanediol mononitrate-d8*

Cat. No.: B2968080

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical properties, synthesis, analysis, and biological significance of **1,4-Butanediol mononitrate-d8**. This deuterated analogue of 1,4-Butanediol mononitrate serves as a valuable tool in metabolic research, pharmacokinetic studies, and as an internal standard for quantitative analysis.

Core Chemical Properties

1,4-Butanediol mononitrate-d8 is a stable isotope-labeled version of 1,4-Butanediol mononitrate. The deuterium labeling provides a distinct mass signature, making it ideal for use in mass spectrometry-based analytical methods. While specific experimental data for the deuterated mononitrate is not widely available, the properties of the non-deuterated form and the deuterated diol provide a strong reference.

Table 1: Chemical Identity of **1,4-Butanediol Mononitrate-d8** and Related Compounds

Property	1,4-Butanediol mononitrate-d8	1,4-Butanediol mononitrate	1,4-Butanediol-d8
CAS Number	1261398-94-0[1]	Not Available	74829-49-5
Molecular Formula	C4HD8NO4[1]	C4H9NO4[2]	C4H2D8O2
Molecular Weight	143.16 g/mol [1]	135.12 g/mol [2]	98.17 g/mol
Isotopic Purity	Not specified	N/A	98 atom % D

Table 2: Physical Properties of 1,4-Butanediol and its Deuterated Analogue

Property	1,4-Butanediol	1,4-Butanediol-d8
Appearance	Colorless, viscous liquid	-
Melting Point	20.1 °C	16 °C
Boiling Point	230 °C	230 °C
Density	1.017 g/cm³ at 20 °C	1.108 g/mL at 25 °C
Flash Point	134 °C (closed cup)	134 °C (closed cup)
Solubility	Soluble in water, ethanol, acetone	-
Refractive Index	n _{20/D} 1.446	n _{20/D} 1.4427

Synthesis and Purification

A detailed, peer-reviewed synthesis protocol for **1,4-Butanediol mononitrate-d8** is not readily available in the public domain. However, a general method for the mononitration of 1,4-butanediol can be inferred from patent literature, which would be applicable to its deuterated analogue, 1,4-butanediol-d8. The synthesis involves the controlled nitration of the diol, followed by a careful purification process to separate the mononitrate from the dinitrate and unreacted starting material.

Experimental Protocol: Purification of 1,4-Butanediol Mononitrate

This protocol is adapted from a patented process for the purification of 1,4-butanediol mononitrate and is applicable for the purification of its deuterated analogue.

Materials:

- Reaction mixture containing 1,4-butanediol mononitrate, 1,4-butanediol dinitrate, and unreacted 1,4-butanediol in a water-immiscible organic solvent (e.g., dichloromethane).
- Deionized water.
- Separatory funnel or extraction column.

Procedure:

- The crude reaction mixture in the organic solvent is first extracted with water. 1,4-Butanediol mononitrate, being more polar, will preferentially partition into the aqueous phase, while the less polar 1,4-butanediol dinitrate will remain in the organic phase.
- The aqueous phase containing the 1,4-butanediol mononitrate is then separated.
- To recover the 1,4-butanediol mononitrate, the aqueous solution is subsequently extracted with a fresh portion of a water-immiscible organic solvent.
- The organic phase, now containing the purified 1,4-butanediol mononitrate, is collected. The solvent can then be removed under reduced pressure to yield the purified product.

Note: This process is hazardous due to the explosive nature of nitrate esters and should only be performed by experienced chemists with appropriate safety precautions in place.

Analytical Methods

1,4-Butanediol mononitrate-d8 is primarily used as an internal standard for the quantitative analysis of 1,4-Butanediol mononitrate in biological matrices by mass spectrometry.

Gas Chromatography-Mass Spectrometry (GC-MS)

A common method for the analysis of 1,4-butanediol and its metabolites is GC-MS. For the analysis of the mononitrate, a derivatization step may be necessary to improve its volatility and chromatographic properties.

Sample Preparation and Derivatization (General Procedure):

- Extraction of the analyte from the biological matrix (e.g., plasma, urine) using a suitable organic solvent.
- Evaporation of the solvent and reconstitution in a derivatization reagent (e.g., a silylating agent like BSTFA).
- Incubation to ensure complete derivatization.
- Injection of the derivatized sample into the GC-MS system.

GC-MS Parameters (Typical):

- Column: A non-polar or medium-polarity column (e.g., DB-5ms).
- Carrier Gas: Helium.
- Injection Mode: Splitless.
- Temperature Program: An initial hold at a low temperature, followed by a ramp to a higher temperature to elute the analytes.
- MS Detection: Selected Ion Monitoring (SIM) mode to monitor characteristic ions of the derivatized analyte and the deuterated internal standard.

Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS)

LC-MS/MS offers high sensitivity and specificity for the direct analysis of 1,4-Butanediol mononitrate without the need for derivatization.

Sample Preparation (General Procedure):

- Protein precipitation of the biological sample with a solvent like acetonitrile.
- Centrifugation to pellet the precipitated proteins.
- Dilution of the supernatant before injection into the LC-MS/MS system.

LC-MS/MS Parameters (Typical):

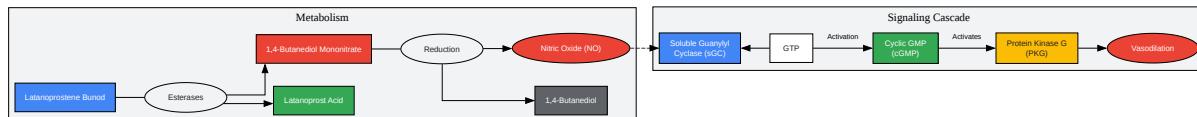
- Column: A reverse-phase C18 column.
- Mobile Phase: A gradient of water and acetonitrile or methanol, often with a small amount of formic acid.
- Ionization: Electrospray ionization (ESI) in either positive or negative mode.
- MS/MS Detection: Multiple Reaction Monitoring (MRM) to monitor specific precursor-to-product ion transitions for the analyte and the internal standard.

Biological Significance and Signaling Pathways

1,4-Butanediol mononitrate is a key metabolite of the drug Latanoprostene bunod, which is used to treat glaucoma. The therapeutic effect of Latanoprostene bunod is, in part, due to the release of nitric oxide (NO) from 1,4-Butanediol mononitrate.^[3] Nitric oxide is a critical signaling molecule involved in vasodilation.

Nitric Oxide Signaling Pathway

The metabolism of Latanoprostene bunod and the subsequent nitric oxide signaling pathway is a crucial aspect of its mechanism of action.

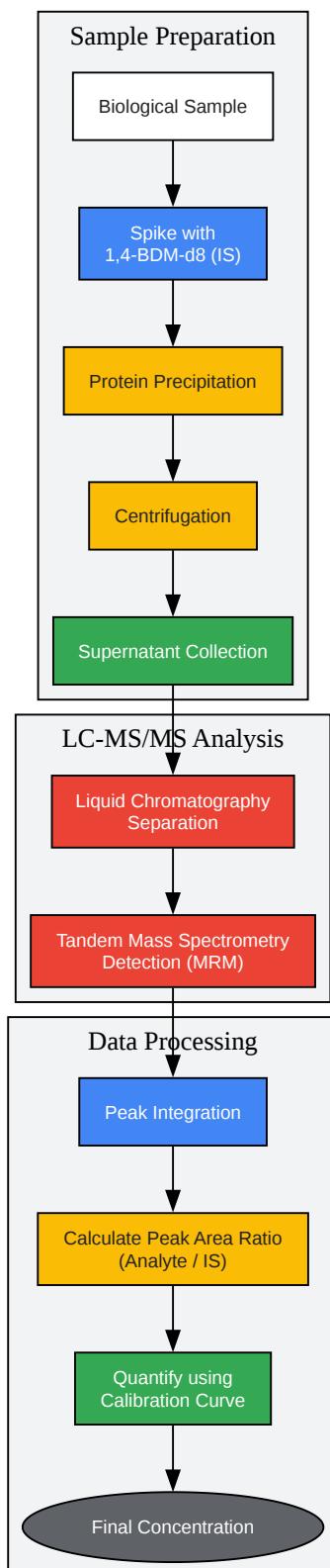


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Caption: Metabolism of Latanoprostene Bunod and the subsequent Nitric Oxide signaling pathway.

Experimental Workflow: Quantification of 1,4-Butanediol Mononitrate in a Biological Matrix

The following diagram illustrates a typical workflow for the use of **1,4-Butanediol mononitrate-d8** as an internal standard in a quantitative bioanalytical assay.

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Caption: Workflow for the quantitative analysis of 1,4-Butanediol Mononitrate using its deuterated internal standard.

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